

N,N-Diethyl-4-ethynylaniline CAS 41876-70-4

physical properties

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Compound of Interest

Compound Name: *N,N-Diethyl-4-ethynylaniline*

Cat. No.: *B1312841*

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A Technical Guide to N,N-Diethyl-4-ethynylaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the physical and chemical properties of **N,N-Diethyl-4-ethynylaniline** (CAS 41876-70-4), a versatile intermediate in organic synthesis. The information is presented to support research and development activities.

Physical and Chemical Properties

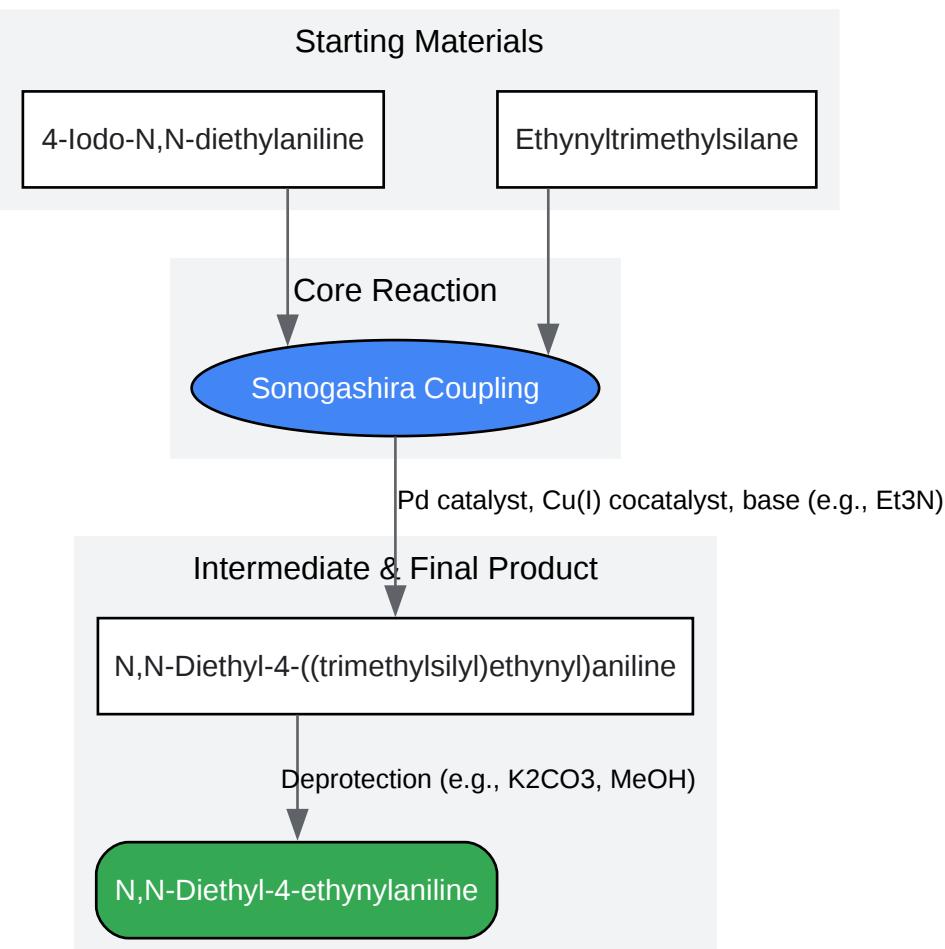
The key physical and chemical properties of **N,N-Diethyl-4-ethynylaniline** are summarized in the table below. These values are compiled from various chemical suppliers and databases and represent typical specifications.

Property	Value	Source
CAS Number	41876-70-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₁₅ N	[1] [4] [6]
Molecular Weight	173.25 g/mol	[1]
Boiling Point	264.8 ± 23.0 °C at 760 mmHg	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Flash Point	104.2 ± 19.5 °C	[1]
Physical Form	Solid or viscous liquid or liquid	[3]
Purity	Typically ≥98%	[3]
Storage Temperature	2-8°C, Sealed in dry conditions	[3]
InChI Key	CBCACOCJKPPSMS- UHFFFAOYSA-N	[3]

Synthetic Workflow

N,N-Diethyl-4-ethynylaniline is a valuable building block in organic chemistry, often utilized in coupling reactions, such as Sonogashira cross-coupling, to construct more complex conjugated systems for applications in materials science and medicinal chemistry.[\[7\]](#) A representative synthetic approach involves the coupling of a protected or terminal alkyne with a substituted aniline derivative. The following diagram illustrates a generalized synthetic workflow.

Generalized Synthesis of N,N-Diethyl-4-ethynylaniline

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